

Preparing Stock Solutions of PSB-1115: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: PSB-1115

Cat. No.: B1679811

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For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step to ensure the reliability and reproducibility of experimental results. This document provides detailed application notes and protocols for the preparation of stock solutions of **PSB-1115**, a selective A2B adenosine receptor antagonist, using Dimethyl Sulfoxide (DMSO) and water.

PSB-1115 is a valuable tool in studying the role of the A2B adenosine receptor in various physiological and pathological processes. Proper handling and solubilization are paramount for its effective use in in-vitro and in-vivo studies.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **PSB-1115** is presented in the table below. These values are essential for calculating the required amounts for stock solution preparation.

Property	Value	Source(s)
Molecular Weight	350.35 g/mol	[1]
Formula	C ₁₄ H ₁₄ N ₄ O ₅ S	[1]
Appearance	Off-white to light brown solid	[1]
Purity	≥98%	[2]
Solubility in DMSO	Up to 100 mg/mL (285.43 mM)	[1]
Solubility in Water	Up to 20 mM with gentle warming; Up to 10 mg/mL (28.54 mM) with ultrasonic and heating to 60°C	[1]

Note: The solubility of **PSB-1115** can be affected by factors such as the purity of the compound, the quality of the solvent, and the preparation technique. It is recommended to use high-purity **PSB-1115** and anhydrous, newly opened DMSO for optimal results.[1]

Experimental Protocols

Below are detailed protocols for preparing stock solutions of **PSB-1115** in DMSO and water.

Protocol 1: Preparation of a 100 mM PSB-1115 Stock Solution in DMSO

This protocol is suitable for most in-vitro applications where a high concentration stock solution is required.

Materials:

- **PSB-1115** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Ultrasonic bath

Procedure:

- Calculate the required mass of **PSB-1115**. For example, to prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 350.35 \text{ g/mol} = 0.035035 \text{ g} = 35.035 \text{ mg}$
- Weigh the calculated amount of **PSB-1115** and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO. For a 100 mM solution, add 1 mL of DMSO for every 35.035 mg of **PSB-1115**.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- Use an ultrasonic bath if the compound does not fully dissolve with vortexing.^[1] Sonicate for 5-10 minutes, checking for complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1] Protect from light.^[1]

Protocol 2: Preparation of a 10 mg/mL PSB-1115 Stock Solution in Water

This protocol is useful for experiments where DMSO may interfere with the assay or for in-vivo studies requiring an aqueous vehicle.

Materials:

- **PSB-1115** powder
- Sterile, deionized, or distilled water

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath
- Water bath or heating block set to 60°C
- Sterile 0.22 µm syringe filter

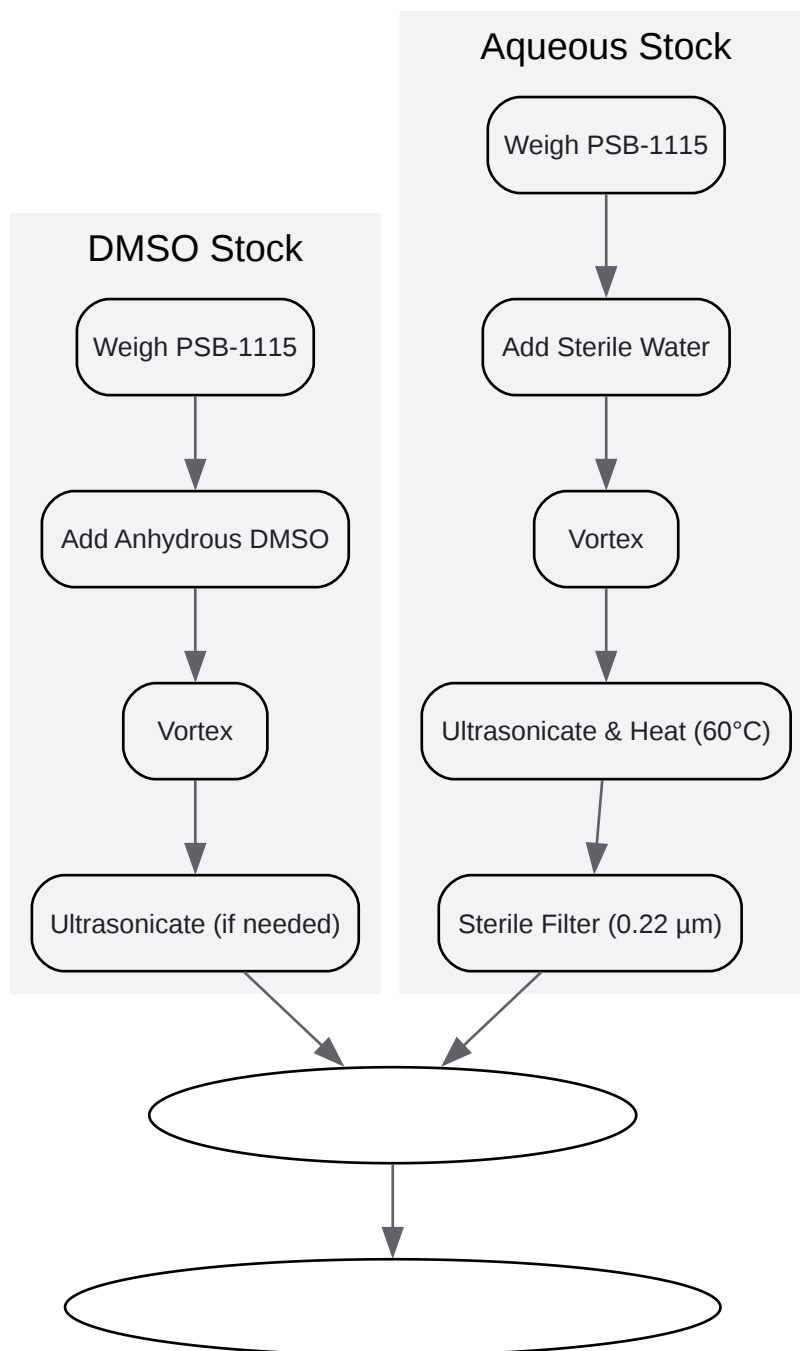
Procedure:

- Weigh the desired amount of **PSB-1115**. For example, 10 mg.
- Add the appropriate volume of sterile water. For a 10 mg/mL solution, add 1 mL of water.
- Vortex the solution for 1-2 minutes.
- Utilize an ultrasonic bath and gentle warming to aid dissolution.^[1] Place the tube in a water bath or on a heating block at 60°C while sonicating for 10-15 minutes, or until the compound is fully dissolved.^[1]
- Cool the solution to room temperature.
- Sterilize the solution by passing it through a 0.22 µm syringe filter into a sterile container.^[1] This is particularly important for cell culture and in-vivo applications.
- Aliquot and store the solution as described in Protocol 1. It is recommended to use aqueous solutions promptly.

Visualizing the Workflow and Signaling Pathway

To further clarify the experimental process and the biological context of **PSB-1115**, the following diagrams are provided.

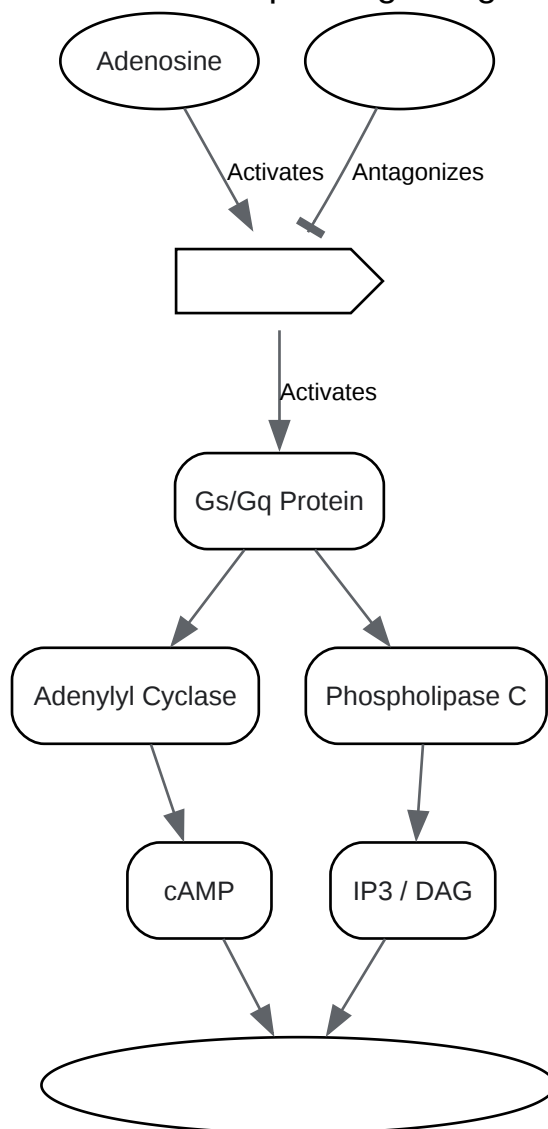
Workflow for Preparing PSB-1115 Stock Solution



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Caption: Workflow for the preparation of **PSB-1115** stock solutions in DMSO and water.

A2B Adenosine Receptor Signaling Pathway



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Caption: Simplified A2B adenosine receptor signaling pathway and the antagonistic action of **PSB-1115**.

Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity and activity of **PSB-1115** stock solutions.

Solvent	Storage Temperature	Duration	Notes
DMSO	-20°C	Up to 1 month	Protect from light. Avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Protect from light. Recommended for long-term storage.	
Water	-20°C / -80°C	Use promptly	Aqueous solutions are more prone to degradation and microbial growth. Prepare fresh or use within a short period.

Hygroscopic DMSO can significantly impact the solubility of the product; therefore, it is recommended to use newly opened DMSO.^[1] Studies have shown that the presence of water in DMSO can affect compound stability over time. While many compounds are stable in wet DMSO, it is best practice to minimize water content for long-term storage.

By following these detailed application notes and protocols, researchers can confidently prepare **PSB-1115** stock solutions, ensuring the accuracy and validity of their experimental outcomes.

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